

Commercial Suppliers and Availability of Nefopam-d3: A Technical Guide

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Compound of Interest

Compound Name: Nefopam-d3

Cat. No.: B12433405

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This in-depth technical guide provides a comprehensive overview of the commercial suppliers, availability, and key technical data for **Nefopam-d3**. Designed for researchers, scientists, and drug development professionals, this document consolidates essential information to facilitate procurement and experimental design.

Commercial Availability of Nefopam-d3 Hydrochloride

Nefopam-d3 is commercially available from a number of specialized chemical suppliers. While specific purity percentages, real-time stock availability, and shipping times often require direct inquiry, the following table summarizes key information for several known suppliers. It is recommended to contact the suppliers directly for the most current data and to request a Certificate of Analysis (CoA) for detailed lot-specific information.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
Simson Pharma	Nefopam-d3 Hydrochloride [1]	1346603-30-2	C ₁₇ H ₁₇ D ₃ CIN O	292.82	Certificate of Analysis is provided with every compound. [1]
Santa Cruz Biotechnology	Nefopam-d3 Hydrochloride [2]	1346603-30-2	C ₁₇ H ₁₇ D ₃ CIN O	292.82	Labeled as a Dangerous Good for transport, which may incur additional shipping charges. [2] For Research Use Only. [2]
DC Chemicals	Nefopam D3 hydrochloride [3]	1346603-30-2	Not specified	Not specified	For research use only and not for human consumption. [3]
GlpBio	Nefopam D3 hydrochloride [4]	1346603-30-2	C ₁₇ H ₁₇ D ₃ CIN O	292.82	For research use only. [4]
CymitQuimica	Nefopam-d3 Hydrochloride [5]	Not specified	C ₁₇ H ₁₆ D ₃ NO·HCl	256.36 + 36.46	Intended for lab use only. [5]
Pharmaffiliates	Nefopam-d3 Hydrochloride	1346603-30-2	C ₁₇ H ₁₇ D ₃ CIN O	292.82	A stable isotope of Nefopam

Hydrochloride

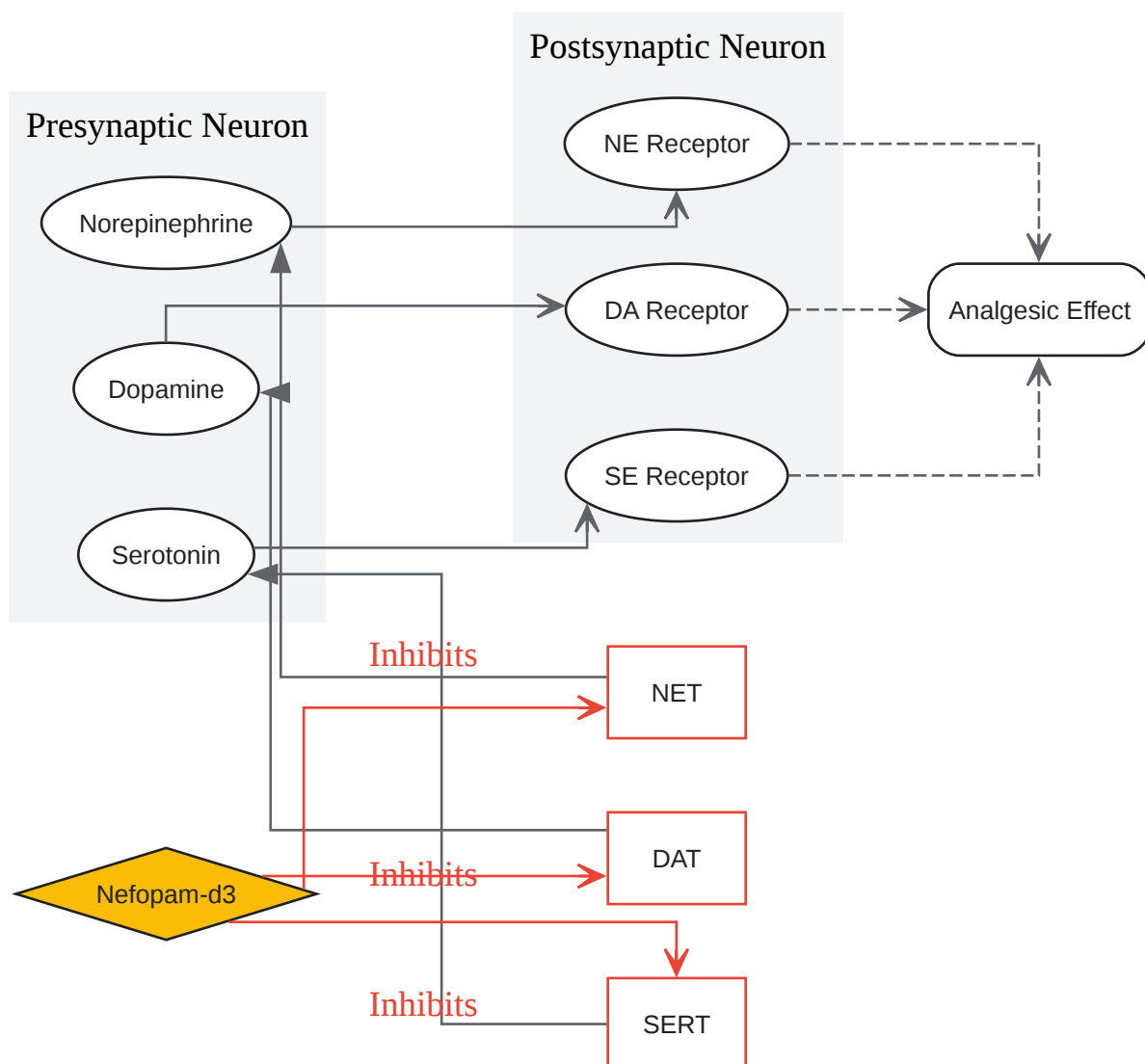
Physicochemical Properties

The table below outlines the key chemical and physical properties of **Nefopam-d3** hydrochloride.

Property	Value	Source
CAS Number	1346603-30-2	[1] [2] [4]
Molecular Formula	C ₁₇ H ₁₇ D ₃ ClNO	[2]
Molecular Weight	292.82 g/mol	[2] [4]
Alternate Names	3,4,5,6-Tetrahydro-5-(methyl-d3)-1-phenyl-1H-2,5-benzoxazocine Hydrochloride [2] , Fenazoxine-d3 hydrochloride [4]	[2] [4]

Mechanism of Action and Signaling Pathways

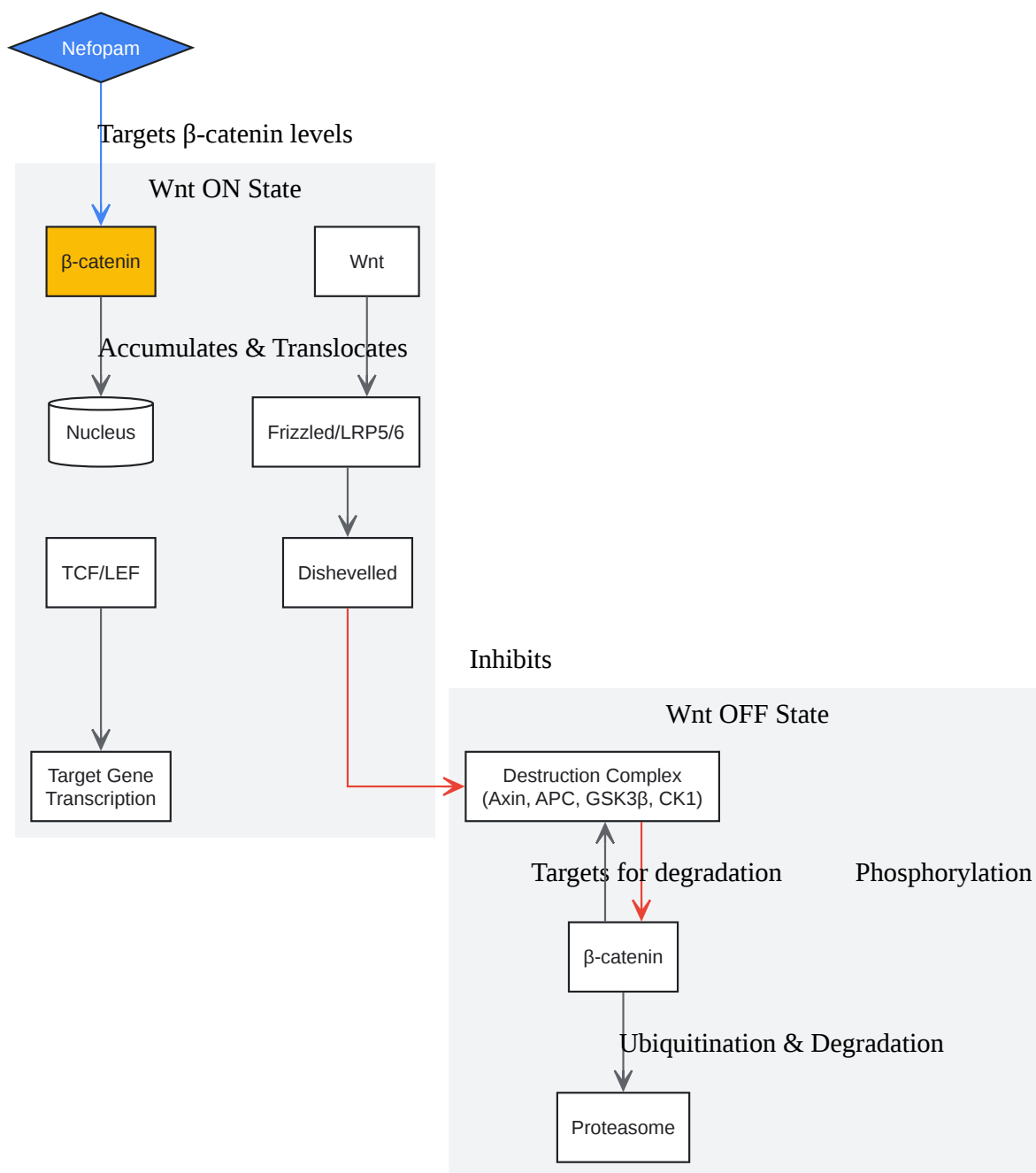
Nefopam is a centrally-acting, non-opioid analgesic. Its mechanism of action is primarily understood to involve the inhibition of the reuptake of three key neurotransmitters: serotonin, norepinephrine, and dopamine. This triple reuptake inhibition is believed to be the main contributor to its analgesic effects.



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Proposed mechanism of action for Nefopam.

Furthermore, research suggests that Nefopam may also exert its effects through the Wnt/ β -catenin signaling pathway. The canonical Wnt pathway is a crucial regulator of gene transcription. In the "off" state, β -catenin is phosphorylated by a destruction complex, leading to its ubiquitination and subsequent degradation. In the "on" state, this degradation is inhibited, allowing β -catenin to accumulate, translocate to the nucleus, and activate target gene expression. Nefopam has been reported to target the levels of β -catenin.

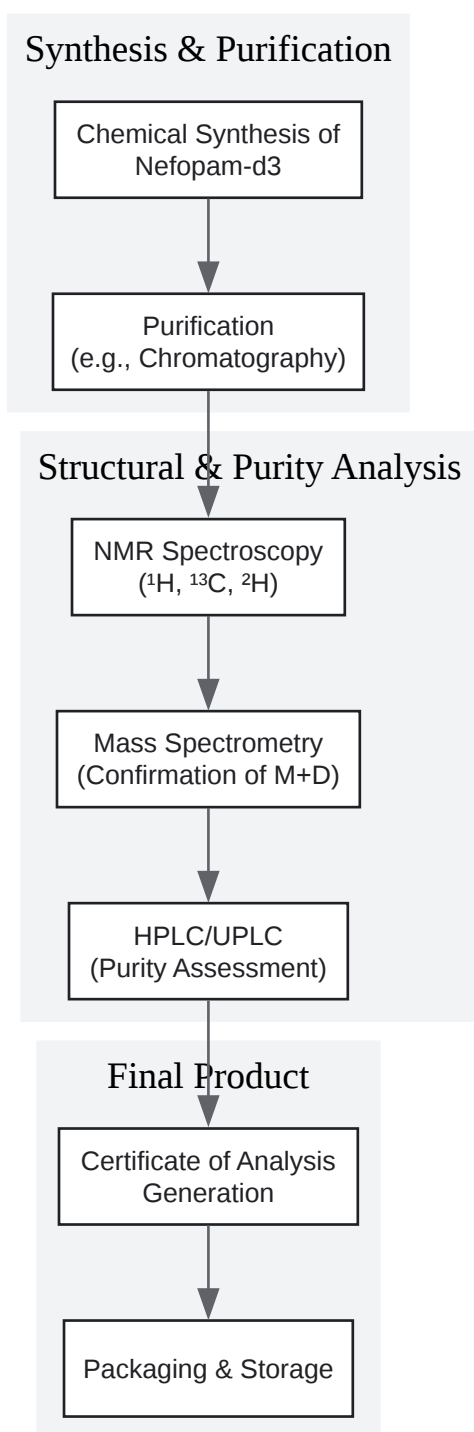


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Canonical Wnt/β-catenin signaling pathway.

Experimental Protocols

Detailed, publicly available experimental protocols for the synthesis and characterization of **Nefopam-d3** are scarce. However, a general workflow for the quality control and characterization of a deuterated standard such as **Nefopam-d3** would typically involve the following steps.



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General experimental workflow for **Nefopam-d3**.

Note on Experimental Protocols: The development and validation of analytical methods for Nefopam have been reported, often utilizing techniques like High-Performance Liquid

Chromatography (HPLC) and Thin-Layer Chromatography (TLC). These methods are typically employed for quantification and stability studies. For detailed protocols, researchers should refer to the scientific literature and the documentation provided by their chosen supplier.

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